

Preparing Tyrphostin 51 Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: Tyrphostin 51

Cat. No.: B1683690

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Introduction

Tyrphostin 51 is a potent inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase. As a member of the tyrphostin family of compounds, it plays a crucial role in cell signaling research by blocking the autophosphorylation of EGFR, thereby inhibiting downstream pathways such as the Mitogen-Activated Protein Kinase (MAPK) cascade. This inhibition of EGFR signaling can lead to the suppression of cell proliferation and survival, making **Tyrphostin 51** a valuable tool in cancer research and for studying cellular processes regulated by EGFR.

Accurate preparation of a stable and reliable stock solution is the first critical step in any experiment. Dimethyl sulfoxide (DMSO) is the recommended solvent for **Tyrphostin 51** due to its high solubilizing capacity for this compound. These application notes provide a detailed protocol for the preparation, storage, and handling of **Tyrphostin 51** stock solutions in DMSO to ensure reproducible and accurate experimental outcomes.

Data Presentation

For ease of reference and experimental planning, the key properties of **Tyrphostin 51** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₈ N ₄ O ₃	
Molecular Weight	268.23 g/mol	
Appearance	Powder	
Solubility in DMSO	50 mg/mL	
Recommended Stock Concentration	10 mM - 50 mM	[1]
Storage of Powder	-20°C for up to 3 years	[2]
Storage of Stock Solution	-20°C (short-term), -80°C (long-term)	[2]
Final DMSO Concentration in Media	≤ 0.5% (v/v)	[2]

Signaling Pathway Inhibition by Tyrphostin 51

Tyrphostin 51 exerts its biological effects by targeting the intracellular tyrosine kinase domain of the Epidermal Growth Factor Receptor (EGFR). Upon ligand binding (e.g., EGF), EGFR dimerizes and undergoes autophosphorylation. **Tyrphostin 51** acts as an ATP-competitive inhibitor, preventing this autophosphorylation and the subsequent activation of downstream signaling pathways, most notably the Ras-Raf-MEK-ERK (MAPK) pathway, which is critical for cell proliferation.

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References

- 1. benchchem.com [benchchem.com]
- 2. medchemexpress.cn [medchemexpress.cn]

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